

Essential Safety and Operational Guidance for Handling Rolitetracycline

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Compound of Interest

Compound Name: Rolitetracycline

Cat. No.: B15563568

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety, handling, and disposal protocols for **Rolitetracycline** to ensure a safe laboratory environment. Adherence to these guidelines is critical due to the hazardous nature of the compound.

Rolitetracycline is a broad-spectrum, semi-synthetic tetracycline antibiotic.[1][2] It is classified as a hazardous substance, harmful if swallowed, and an irritant to the eyes, respiratory system, and skin.[3][4] Long-term or repeated exposure may lead to cumulative health effects, and there is some evidence of potential developmental toxicity.[3]

Hazard Identification

A summary of the primary hazards associated with **Rolitetracycline** is provided below.

Hazard Type	Description	GHS Classification
Acute Toxicity	Harmful if swallowed.[4]	Acute Toxicity - Oral 4[4]
Irritation	Causes skin irritation, serious eye irritation, and may cause respiratory irritation.[4][5]	Skin Irritation 2, Eye Irritation 2A, Specific Target Organ Toxicity - Single Exposure 3[4]
Chronic Health Effects	Suspected of damaging fertility or the unborn child. Limited evidence of cumulative health effects with long-term exposure.[3] May cause skin sensitization in some individuals.[3]	Reproductive Toxicity 2
Physical Hazards	As a combustible solid, it may form explosive dust-air mixtures.[3][6]	Not classified

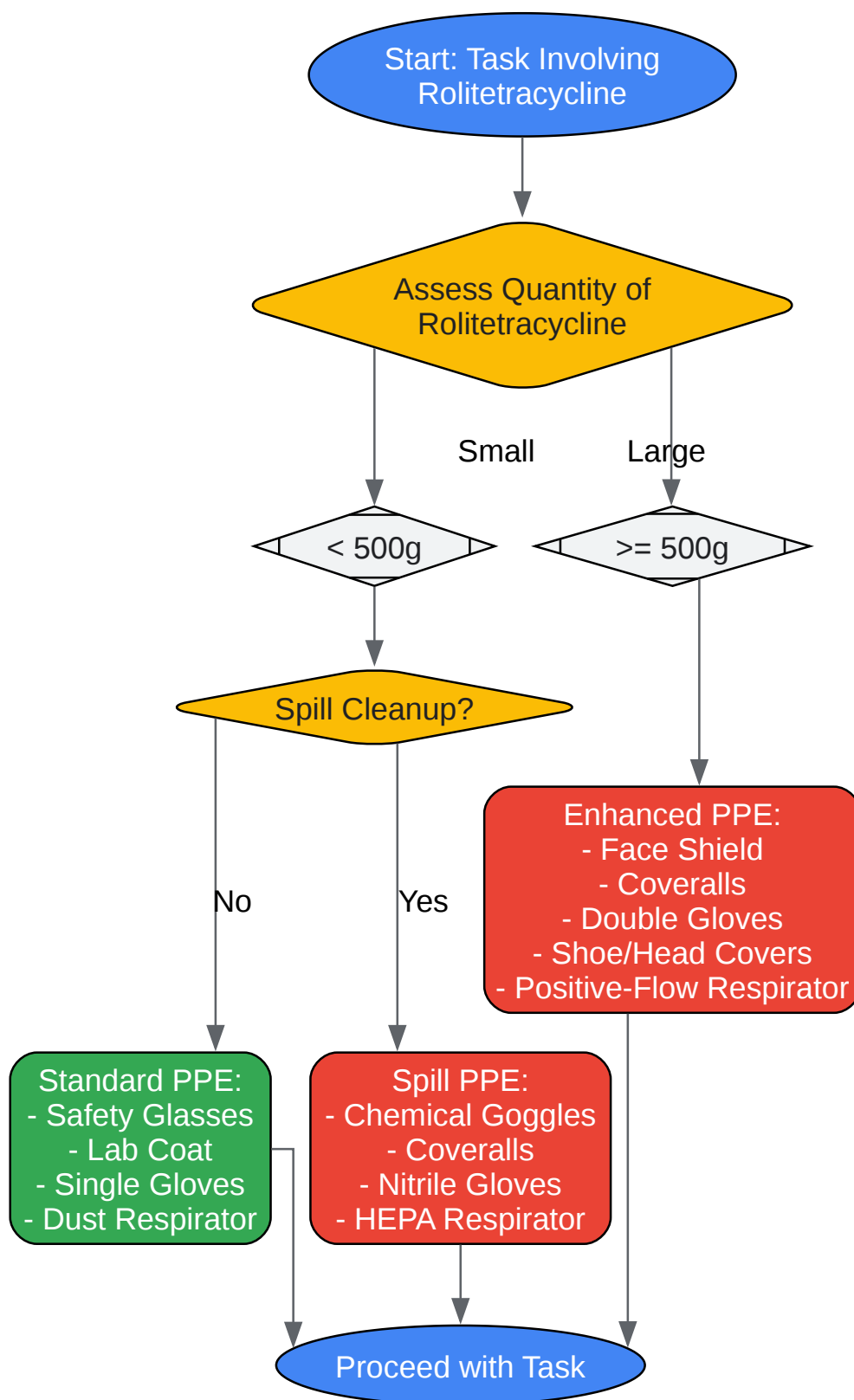
Personal Protective Equipment (PPE)

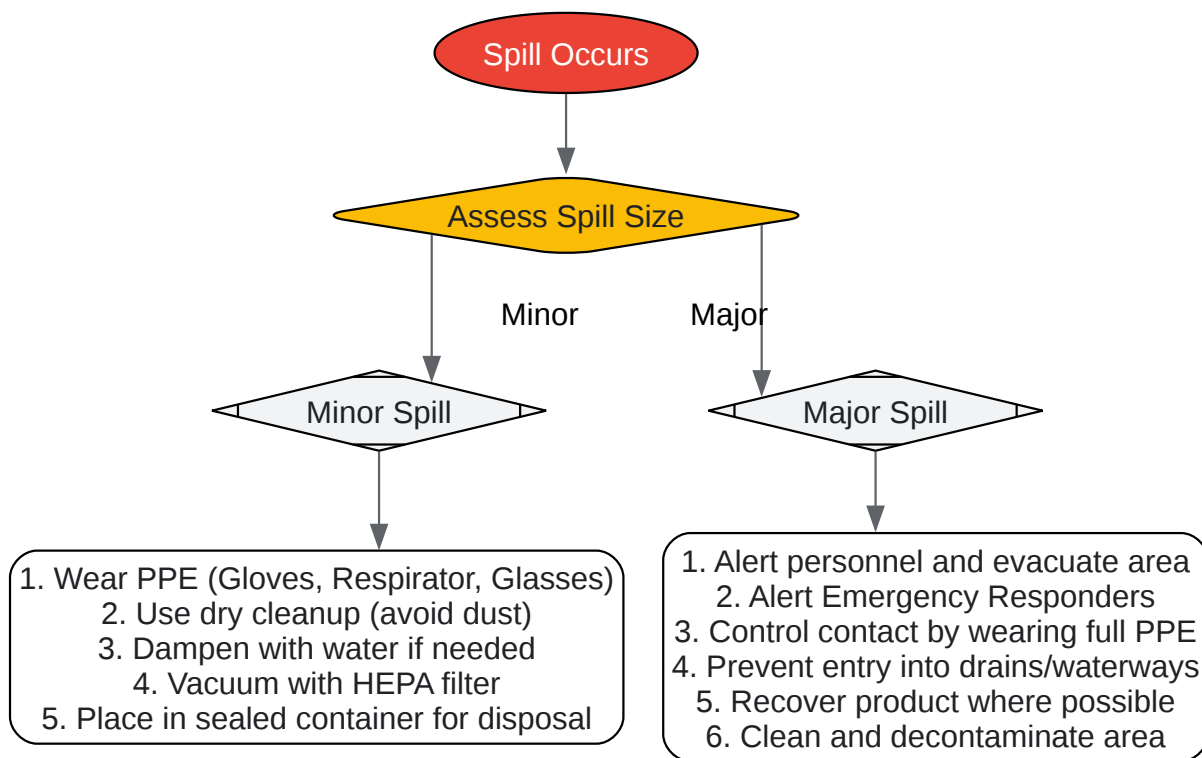
The selection of appropriate PPE is the final and critical barrier against exposure. The following table and workflow diagram detail the necessary PPE for handling **Rolitetracycline**.

Recommended Personal Protective Equipment

Task	Required PPE
Handling Small Quantities (<500g)	- Safety glasses with side shields or goggles[3] [6]- Nitrile or low-protein latex gloves (double-gloving recommended)[3]- Laboratory coat[3][6]- NIOSH-certified dust respirator[3]
Handling Large Quantities (>500g)	- Full face protection (face shield)[6]- Double-gloving with nitrile or suitable chemical-resistant gloves[3][7]- Disposable, low-permeability coveralls with buttoned collar and cuffs[3]- Protective shoe covers and head covering[3]- Positive-flow, full-face respirator (in cases of high potential exposure)[3]
Cleaning Spills	- Chemical safety goggles or face shield[6]- Chemical-resistant gloves (e.g., nitrile)[3]- Protective clothing/coveralls to prevent skin contact[3]- NIOSH-certified dust respirator (HEPA filter recommended)[3]

PPE Selection Workflow





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References

- 1. toku-e.com [toku-e.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. datasheets.scbt.com [datasheets.scbt.com]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
- 5. Rolitetracycline - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. merck.com [merck.com]

- 7. eTool : Hospitals - Pharmacy - Personal Protective Equipment (PPE) | Occupational Safety and Health Administration [osha.gov]
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